

Essential Safety and Disposal Procedures for Homologous Recombination-IN-1

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Compound of Interest

Compound Name: Homologous recombination-IN-1

Cat. No.: B15607480

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For researchers, scientists, and drug development professionals utilizing **Homologous Recombination-IN-1** (CAS No. 391885-8), adherence to proper disposal and safety protocols is paramount to ensure a safe laboratory environment and regulatory compliance. This document provides a comprehensive, step-by-step guide for the safe handling and disposal of this compound.

Chemical and Safety Data

Homologous Recombination-IN-1 is a small molecule inhibitor used in laboratory research. According to its Safety Data Sheet (SDS), it is not classified as a hazardous substance; however, standard laboratory precautions should always be observed.[\[1\]](#)

Property	Value	Source
CAS Number	391889-85-3	[1]
Molecular Formula	C28H24ClN3O3	[1]
Molecular Weight	485.96 g/mol	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[1]
Hazardous Decomposition	Under fire conditions, may emit toxic fumes	[1]

Experimental Protocol: Proper Disposal of Homologous Recombination-IN-1

The following step-by-step procedure outlines the recommended method for the disposal of **Homologous Recombination-IN-1** in various forms. This protocol is based on information from the product's Safety Data Sheet and general laboratory best practices.

Personnel Protective Equipment (PPE) Requirements: Before beginning any disposal procedures, ensure you are wearing the following PPE:

- Safety glasses or goggles
- Standard laboratory coat
- Chemically resistant gloves (e.g., nitrile)

Disposal of Solid (Neat) Compound:

- **Collection:** Carefully collect any waste solid material. Avoid creating dust.
- **Containerization:** Place the solid waste into a clearly labeled, sealed container designated for non-hazardous chemical waste.

- Labeling: The label should include the chemical name ("**Homologous Recombination-IN-1**"), CAS number (391889-85-3), and the date.
- Storage: Store the waste container in a designated, secure area away from incompatible materials.[\[1\]](#)
- Final Disposal: Arrange for pickup and disposal by your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor, following all local, regional, and national regulations.

Disposal of Solutions (e.g., in DMSO or other solvents):

- Waste Stream Identification: Determine the appropriate waste stream. Since **Homologous Recombination-IN-1** is not classified as hazardous, the solvent will likely determine the waste category. For example, if dissolved in a flammable solvent like DMSO, it should be treated as flammable liquid waste.
- Collection: Pour the waste solution into a designated, compatible, and properly vented waste container. Do not mix with incompatible waste streams.[\[1\]](#)
- Container Labeling: Clearly label the waste container with the full chemical names of all contents (e.g., "**Homologous Recombination-IN-1** in DMSO") and their approximate concentrations.
- Storage and Disposal: Store and dispose of the liquid waste container according to your institution's procedures for the specific solvent waste category.

Disposal of Contaminated Labware (e.g., pipette tips, tubes, gloves):

- Segregation: Segregate contaminated disposable labware from regular trash.
- Decontamination: While the compound is not classified as hazardous, it is good practice to decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Collection: Place all contaminated items into a designated waste bag or container for chemical waste.

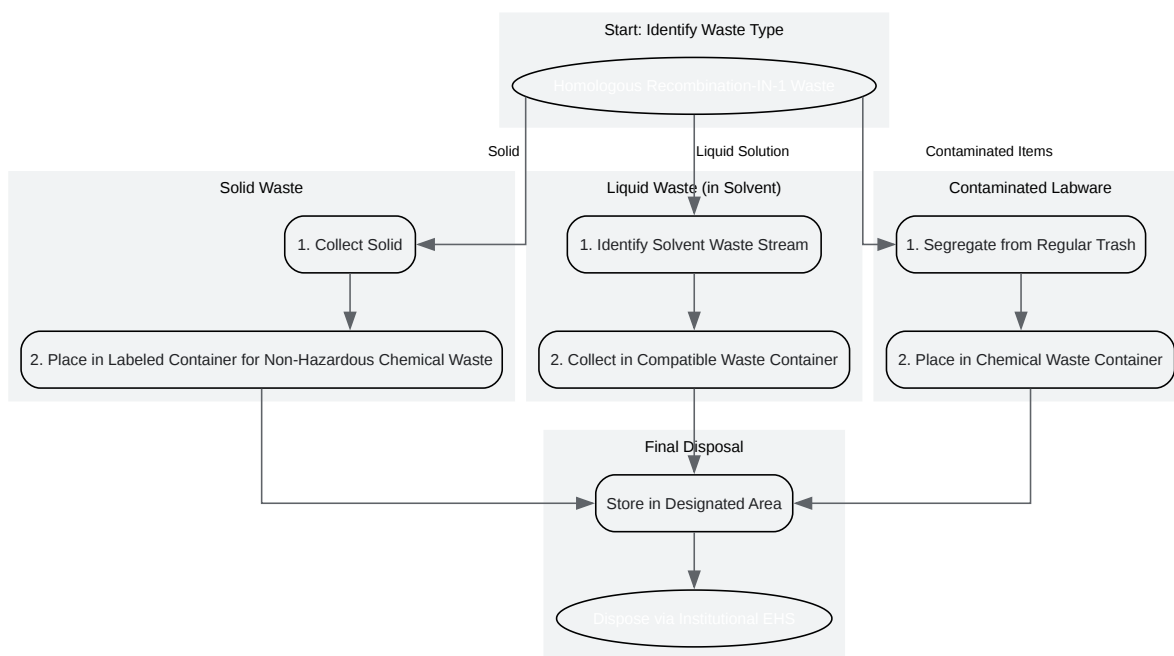
- Disposal: Dispose of the container as non-hazardous chemical waste through your institution's EHS office.

Spill Management Protocol

In the event of a spill, follow these procedures:

- Ensure Safety: Evacuate personnel from the immediate area if necessary and ensure adequate ventilation.^[1]
- Containment: Prevent further leakage or spillage. Keep the product away from drains or water courses.^[1]
- Absorption: For liquid spills, absorb the solution with an inert, finely-powdered liquid-binding material such as diatomite, universal binders, or vermiculite.^[1]
- Collection: Carefully sweep or scoop up the absorbed material and place it into a designated container for chemical waste.
- Decontamination: Decontaminate the spill area and any affected equipment by scrubbing with alcohol.^[1]
- Disposal: Dispose of all contaminated materials, including PPE, as chemical waste according to the procedures outlined above.

Diagram of Disposal Workflow



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Caption: Disposal workflow for **Homologous Recombination-IN-1**.

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References

- [1. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
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